

Essential Safety and Operational Guide for 2-Bromo-5-methoxyphenylboronic Acid

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Compound of Interest

Compound Name: 2-Bromo-5-methoxyphenylboronic acid

Cat. No.: B1293152

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-5-methoxyphenylboronic acid**. It is intended for researchers, scientists, and professionals in drug development. All procedures should be conducted in accordance with institutional and national safety regulations.

Chemical Profile:

- Chemical Name: **2-Bromo-5-methoxyphenylboronic acid**
- CAS Number: 89694-45-1[\[1\]](#)
- Molecular Formula: C₇H₈BBrO₃

Hazard Identification:

2-Bromo-5-methoxyphenylboronic acid is classified as a hazardous substance. Based on available safety data sheets for this and similar compounds, the primary hazards are:

- Skin Irritation (Category 2)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation (Category 2/2A)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#), which may cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Harmful if swallowed (Acute Toxicity, Oral - Category 4)[2]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **2-Bromo-5-methoxyphenylboronic acid** to minimize exposure and ensure personal safety.[6][7]

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.[6][8]	Protects eyes from dust, splashes, and irritation.[6][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[6][7][8]	Prevents skin contact and irritation.[6] Gloves should be inspected before use and replaced immediately if contaminated.[7]
Body Protection	A flame-resistant laboratory coat, fully buttoned, worn over long pants and closed-toe shoes.[6][7]	Protects skin from accidental spills and contact.[7]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is necessary when handling the solid compound to prevent inhalation of dust.[7][8]	Minimizes the risk of respiratory tract irritation.[7]

Experimental Protocols: Handling and Storage

Adherence to a strict operational protocol is crucial for the safe handling of **2-Bromo-5-methoxyphenylboronic acid**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[6][7]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][7]

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and free of clutter.[7]
 - Verify that an eyewash station and safety shower are accessible.[7]
 - Assemble all necessary equipment and reagents before starting.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling the Compound:
 - Keep the container of **2-Bromo-5-methoxyphenylboronic acid** tightly closed when not in use.[7][9]
 - Avoid generating dust when transferring the solid.[5][7] Use a spatula for transfers.[7]
 - If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Clean the work area and any equipment used to remove any residual chemical.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[7][10]
 - Remove PPE in the designated area to avoid cross-contamination.

Storage:

- Store in a well-ventilated place.[3][9][11] Keep the container tightly closed.[3][9][11]

- Store locked up.[2][3][4][11]
- Recommended storage is often in a cool, dry place.

Disposal Plan

All waste generated from the use of **2-Bromo-5-methoxyphenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[6][7]

Waste Segregation and Collection:

- Solid Waste: Collect all solid waste, including residual chemical and contaminated items (e.g., weigh boats, contaminated gloves, paper towels), in a designated, labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **2-Bromo-5-methoxyphenylboronic acid** in a separate, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.[5][12]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste.

Disposal Procedure:

- Dispose of all waste through your institution's hazardous waste management program.
- Clearly label all waste containers with the chemical name and associated hazards.
- Follow all local, regional, and national regulations for hazardous waste disposal.[5]

Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Bromo-5-methoxyphenylboronic acid**.

Caption: Logical workflow for safe handling and disposal.

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